

# Discovery and significance of endogenous itaconic acid.

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An In-depth Technical Guide to the Discovery and Significance of Endogenous Itaconic Acid  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

Itaconic acid, a dicarboxylic acid once known primarily for its industrial application in polymer synthesis, has been revealed to be a pivotal endogenous metabolite in mammalian immunity. Produced in large quantities by activated macrophages and other myeloid cells, itaconic acid stands at the nexus of immunometabolism, cellular defense, and inflammation. Its discovery in mammalian cells has reshaped our understanding of the metabolic reprogramming that occurs during an immune response, unveiling a sophisticated mechanism of host defense. This technical guide provides a comprehensive overview of the discovery of endogenous itaconic acid, its biosynthesis, its multifaceted significance as both an antimicrobial and immunomodulatory agent, and the key experimental methodologies used to study its function.

## Discovery of Endogenous Itaconic Acid: A Historical Perspective

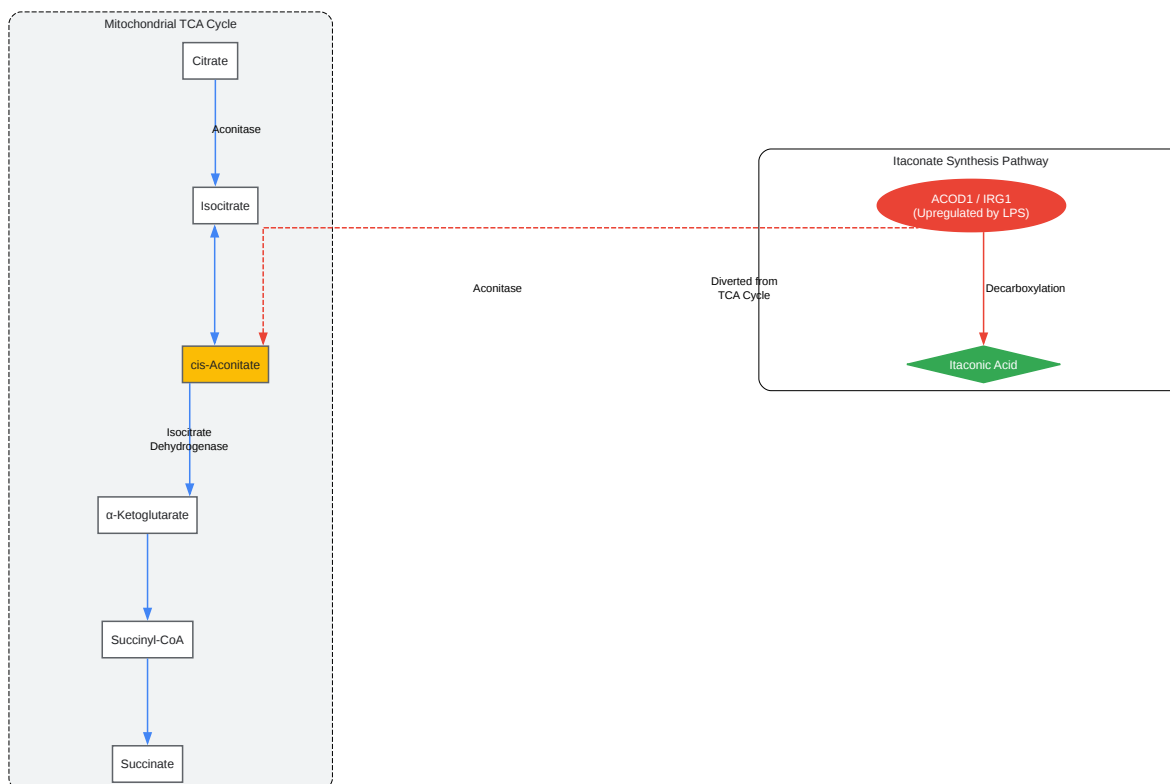
While itaconic acid's chemical identity has been known for nearly two centuries, its role as a mammalian metabolite is a relatively recent revelation.

- 1836: Swiss chemist Samuel Baup first discovered the compound as a product of the distillation of citric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- 1840: Gustav Crasso synthesized the molecule through the decarboxylation of aconitic acid, naming it "itaconic acid" as an anagram of its precursor.[\[1\]](#)
- 1931: The first biological source was identified by Japanese mycologist Kinoshita, who found that the fungus *Aspergillus itaconicus* could produce itaconic acid during fermentation.[\[1\]](#)[\[4\]](#) For decades, it was primarily considered a fungal metabolite with industrial applications.[\[2\]](#)
- 2011-2013: A paradigm shift occurred when researchers, using metabolomics approaches, detected high levels of itaconic acid in activated mammalian macrophages.[\[5\]](#)[\[6\]](#) This discovery was surprising, as it was not considered a standard mammalian metabolite.[\[5\]](#) The production was found to increase markedly upon stimulation with pro-inflammatory signals like lipopolysaccharide (LPS) and interferon-gamma (IFN- $\gamma$ ).[\[5\]](#)[\[6\]](#)
- 2013: The genetic basis for its production was uncovered. The long-known but functionally uncharacterized Immunoresponse Gene 1 (*Irg1*) was identified as the gene encoding the enzyme responsible for itaconic acid synthesis.[\[1\]](#)[\[7\]](#) This enzyme, named cis-aconitate decarboxylase (ACOD1), catalyzes the decarboxylation of the Krebs cycle intermediate cis-aconitate to produce itaconic acid.[\[1\]](#)[\[7\]](#)[\[8\]](#) This finding definitively linked a specific metabolic pathway to an immune-regulated gene, establishing itaconic acid as a key immunometabolite.[\[7\]](#)[\[9\]](#)[\[10\]](#)

## Biosynthesis of Itaconic Acid

Endogenous itaconic acid is synthesized in the mitochondria of activated myeloid cells. The pathway represents a significant diversion from the canonical Tricarboxylic Acid (TCA) cycle. Upon inflammatory stimulation (e.g., by LPS), the expression of the ACOD1 enzyme is strongly upregulated.[\[8\]](#) ACOD1 then intercepts cis-aconitate, an intermediate in the TCA cycle, and catalyzes its decarboxylation to form itaconic acid.[\[1\]](#)[\[7\]](#)[\[11\]](#)



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**Diagram 1.** Itaconic Acid Biosynthesis Pathway.

## Significance and Mechanisms of Action

Itaconic acid exerts its influence through two primary mechanisms: direct antimicrobial activity and potent immunomodulation of the host cell response.

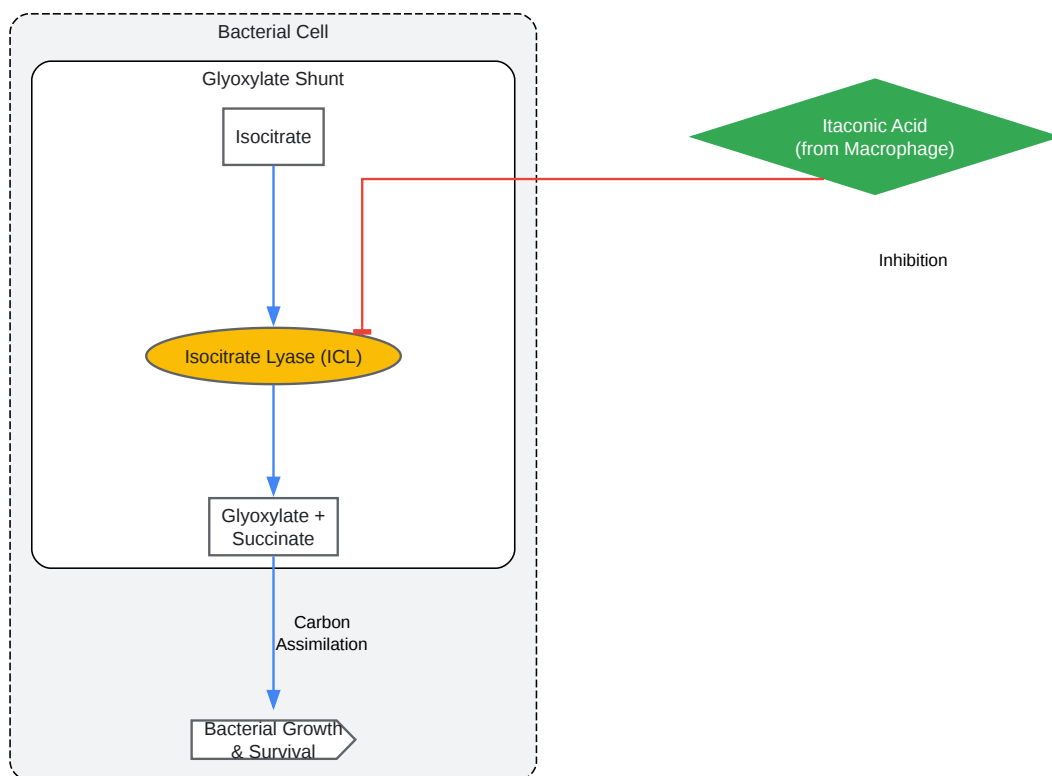
## Antimicrobial Effects

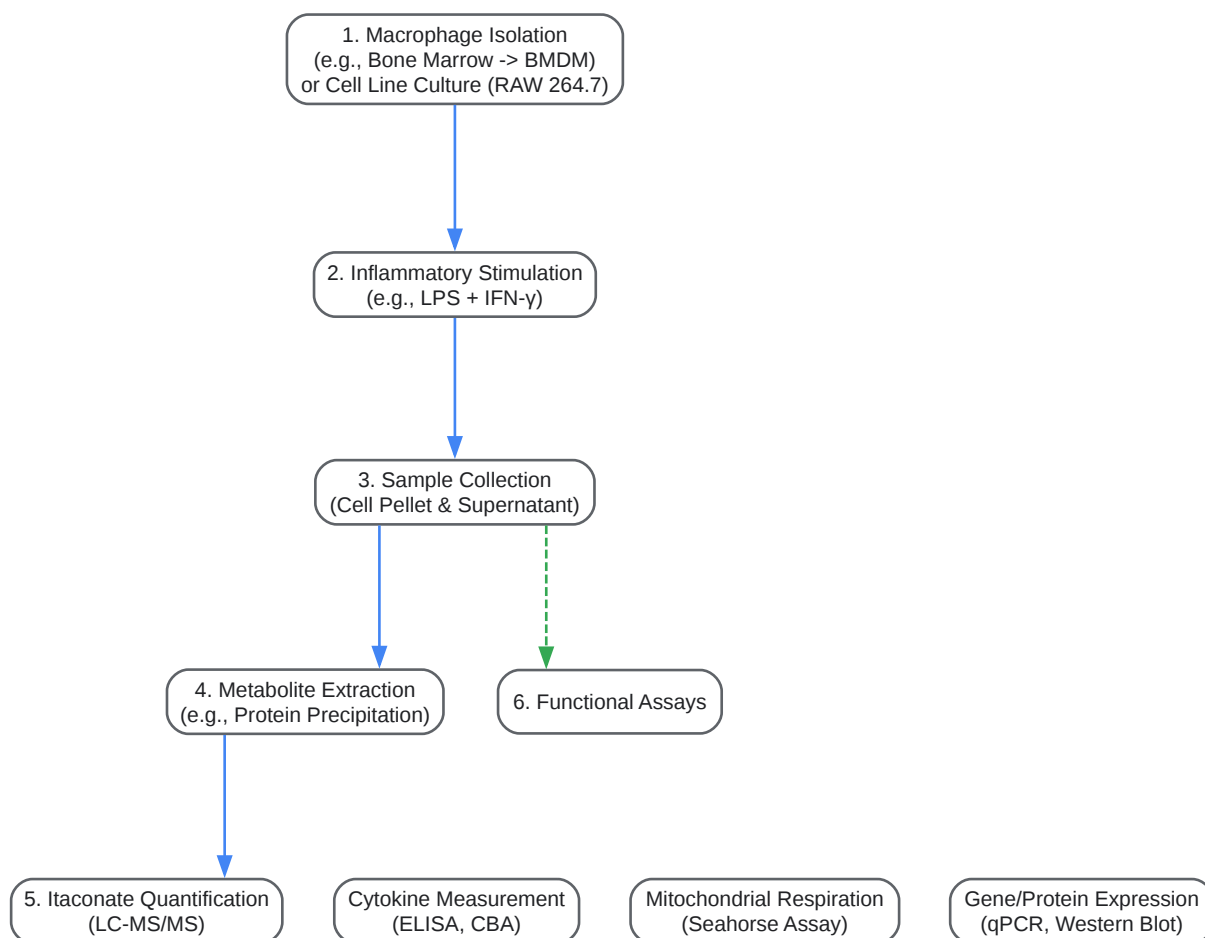
The accumulation of itaconic acid within macrophages serves as a direct bacteriostatic agent, particularly against pathogens that rely on the glyoxylate shunt for carbon assimilation.[12][13]

- **Inhibition of Isocitrate Lyase (ICL):** Itaconic acid is a potent inhibitor of isocitrate lyase, the key enzyme of the glyoxylate pathway.[7][12] This pathway is crucial for bacteria like *Mycobacterium tuberculosis* and *Salmonella enterica* to survive within the host, as it allows

them to utilize fatty acids or acetate as a carbon source when glucose is scarce.<sup>[13][14]</sup> By blocking ICL, itaconic acid effectively starves the bacteria of essential carbon.<sup>[7][15]</sup>

- Synergy with Acidity: The antimicrobial activity of itaconic acid is significantly enhanced in acidic environments, such as the phagolysosome of a macrophage.<sup>[12]</sup> The lower pH increases the permeability of the bacterial membrane to itaconic acid.<sup>[12]</sup>





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